1,4-phenylene diisonicotinate structural characterization

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Compound of Interest

Compound Name:	*1,4-Phenylene diisonicotinate*
CAS No.:	*154306-50-0*
Cat. No.:	*B3177366*

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Title: Structural Characterization and Synthetic Methodologies of **1,4-Phenylene Diisonicotinate** (PDIN): A Comprehensive Technical Guide

Target Audience: Researchers, materials scientists, and drug development professionals specializing in coordination chemistry and heterogeneous catalysis.

Executive Summary

1,4-Phenylene diisonicotinate (PDIN, CAS: 154306-50-0)[1] is a highly symmetrical, rigid, bidentate nitrogen-donor ligand. It is predominantly utilized as a structural pillar in the synthesis of metal-organic frameworks (MOFs) and advanced coordination polymers[2]. Because the spatial orientation of its terminal pyridine rings dictates the topology and porosity of the resulting frameworks, rigorous structural characterization of PDIN is a non-negotiable prerequisite for downstream applications. For instance, the specific geometry of PDIN directly influences the catalytic efficacy of frameworks like Cu_2I_2(PDIN), which has been evaluated as a heterogeneous catalyst in multicomponent coupling reactions[3].

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This whitepaper provides an in-depth, self-validating guide to the synthesis, mechanistic grounding, and structural characterization of PDIN.

Mechanistic Grounding of PDIN Synthesis

The synthesis of PDIN relies on the double esterification of hydroquinone (1,4-benzenediol) with isonicotinoyl chloride.

Causality of Experimental Design:

- Electrophilic Activation: Isonicotinoyl chloride is utilized instead of isonicotinic acid to provide a highly electrophilic carbonyl carbon, bypassing the need for stoichiometric coupling reagents (like EDC/DCC) and driving the reaction kinetically.
- Role of Triethylamine (Et_3N): Et_3N serves a dual purpose. First, it acts as an acid scavenger to neutralize the HCl byproduct, preventing the protonation of the pyridine nitrogen (which would deactivate the ligand and cause it to precipitate prematurely). Second, it acts as a nucleophilic catalyst, forming a highly reactive acylammonium intermediate that accelerates the attack by the phenolic hydroxyl groups.
- Thermal Control: The reaction is initiated at 0 °C. This thermal suppression controls the highly exothermic nature of acyl chloride reactions and minimizes the formation of colored oxidation byproducts from hydroquinone.

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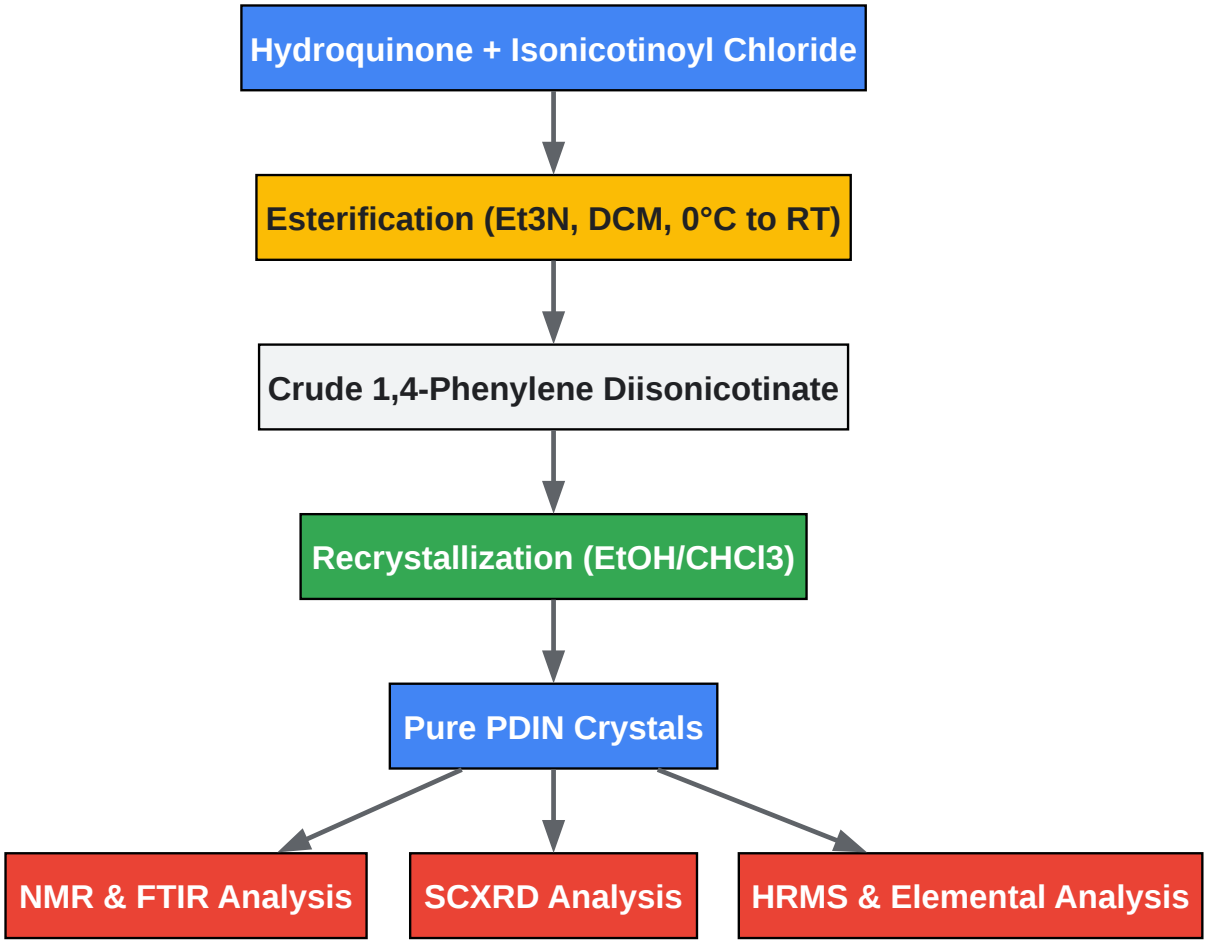

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Experimental workflow for the synthesis and structural validation of PDIN.

Self-Validating Experimental Protocol

To ensure trustworthiness and reproducibility, the following protocol incorporates built-in visual and chemical validation checkpoints.

Step-by-Step Methodology:

- Preparation: Dissolve 10.0 mmol of hydroquinone in 50 mL of anhydrous dichloromethane (DCM) under an inert argon atmosphere. Add 25.0 mmol of anhydrous Et_3N.

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- Acylation: Cool the flask to 0 °C using an ice bath. Slowly add a solution of 21.0 mmol of isonicotinoyl chloride hydrochloride in 20 mL of DCM dropwise over 30 minutes.
  - Validation Checkpoint 1: The clear solution will transition to a cloudy suspension. This is the precipitation of triethylamine hydrochloride ($Et_3N \cdot HCl$), visually confirming the progression of the acylation.
- Propagation: Remove the ice bath and allow the reaction to stir at room temperature for 12 hours.
- Workup: Quench the reaction with 30 mL of deionized water. Transfer to a separatory funnel and extract the organic layer. Wash the organic layer with saturated aqueous $NaHCO_3$ (3 × 30 mL).
  - Validation Checkpoint 2: Continue $NaHCO_3$ washes until CO_2 evolution (bubbling) completely ceases. This guarantees the complete neutralization and removal of unreacted isonicotinic acid.
- Purification: Dry the organic layer over anhydrous $MgSO_4$, filter, and concentrate under reduced pressure. Recrystallize the crude off-white solid from a mixture of ethanol and chloroform (1:1 v/v) to yield pure PDIN crystals.

Primary Structural Characterization

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR is utilized to confirm the molecular symmetry and the completion of the reaction.

- ^1H NMR Causality: The symmetry of the 1,4-substitution on the central hydroquinone core renders all four phenylene protons chemically and magnetically equivalent. This results in a sharp, diagnostic singlet at ~7.35 ppm. Any splitting or additional peaks in this region immediately indicate incomplete reaction (mono-substitution) or the presence of ortho/meta structural isomers. The pyridine protons are strongly deshielded by the adjacent electronegative nitrogen and the ester carbonyl, pushing them downfield.

Fourier-Transform Infrared (FTIR) Spectroscopy

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FTIR serves as a rapid, self-validating tool for functional group transformation. The successful synthesis of PDIN is confirmed by the complete disappearance of the broad phenolic –OH stretch (typically at ~3300 cm^{-1}) and the emergence of a sharp, intense ester carbonyl (C=O) stretch at ~1745 cm^{-1}.

Table 1: Quantitative Spectral Assignments for PDIN

Analytical Method	Signal / Shift	Multiplicity / Shape	Assignment & Causality
^{1}H NMR ($CDCl_3$)	8.85 ppm	Doublet (4H)	Pyridine H-α (Deshielded by adjacent N atom)
^{1}H NMR ($CDCl_3$)	8.00 ppm	Doublet (4H)	Pyridine H-β (Deshielded by ester C=O)
^{1}H NMR ($CDCl_3$)	7.35 ppm	Singlet (4H)	Phenylene H (Equivalent due to 1,4-symmetry)
^{13}C NMR ($CDCl_3$)	163.5 ppm	Singlet	Ester Carbonyl (C=O)
FTIR	1745 cm^{-1}	Sharp, Strong	C=O ester stretch
FTIR	1600 cm^{-1}	Sharp, Medium	C=N pyridine ring stretch
FTIR	1210 cm^{-1}	Sharp, Strong	C–O–C asymmetric stretch

Advanced Structural Analysis & Coordination Logic

Single-Crystal X-ray Diffraction (SCXRD)

While NMR and FTIR confirm the 2D connectivity, SCXRD is mandatory for understanding PDIN's 3D conformation. Due to steric hindrance between the ester oxygen lone pairs and the adjacent phenylene ring protons, the pyridine rings are forced out of coplanarity with the central hydroquinone core.

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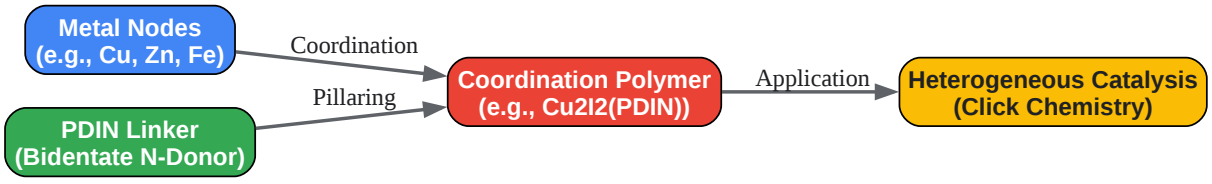
- Causality in MOF Design: This dihedral twist is a critical parameter. It dictates the rotational degrees of freedom and the exact bite angle when PDIN is utilized as a pillar bridging transition metals (e.g., Cu, Zn)[4].

Integration into Coordination Chemistry

The terminal nitrogen atoms on the pyridine rings are borderline Lewis bases, exhibiting a strong affinity for transition metals. When reacted with copper(I) iodide, PDIN forms coordination networks such as Cu_2I_2(PDIN). Interestingly, structural characterization reveals that nonporous Cu_2I_2(PDIN) frameworks are often catalytically inactive for three-component coupling reactions due to steric blocking of the active sites, highlighting the critical need to understand linker geometry prior to catalyst design[3].



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Logical relationship mapping PDIN integration into catalytic metal-organic frameworks.

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